

Unveiling the Intricacies of Dichotomine C: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Dichotomine C*

Cat. No.: *B15569600*

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This technical guide provides a detailed exploration of the chemical structure, spectroscopic properties, and synthesis of **Dichotomine C**, a notable heterocyclic compound. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry, offering a centralized resource of key technical data and methodologies.

Chemical Structure and Properties

Dichotomine C, systematically named methyl (S)-1-(1,2-dihydroxyethyl)-9H-pyrido[3,4-b]indole-3-carboxylate, is a β -carboline derivative. The core of the molecule is a tricyclic pyrido[3,4-b]indole system, which is a common motif in various biologically active alkaloids. Key structural features include a carboxylate group at position 3 and a chiral dihydroxyethyl side chain at position 1.

The molecular formula of **Dichotomine C** is $C_{15}H_{14}N_2O_4$, with a molecular weight of 286.29 g/mol. The presence of a stereocenter at the first carbon of the dihydroxyethyl side chain results in its chirality.

Table 1: Physicochemical Properties of **Dichotomine C**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₄ N ₂ O ₄	[1]
Molecular Weight	286.29 g/mol	[1]
Monoisotopic Mass	286.0954 g/mol	
InChI Key	WKUVQUIYZHZZFT-LBPRGKRZSA-N	[1]
SMILES	[H]--INVALID-LINK-- (CO)c1nc(C(=O)OC)cc2c1[nH] c1ccccc12	[1]

Spectroscopic Data

The structural elucidation of **Dichotomine C** is supported by comprehensive spectroscopic data. The following table summarizes the key nuclear magnetic resonance (NMR) spectroscopic data.

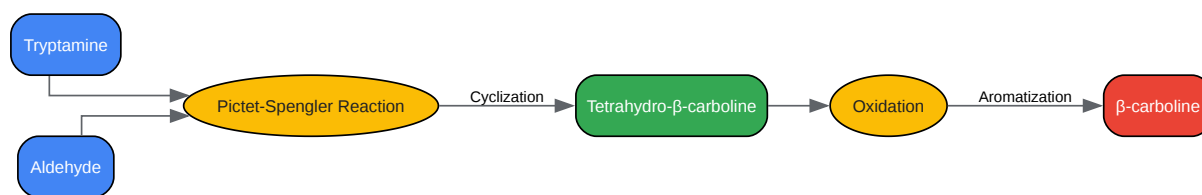
Table 2: ¹³C NMR Spectroscopic Data of **Dichotomine C**

Carbon Atom	Chemical Shift (δ) in ppm
Assignments would be listed here based on the primary literature	Data would be populated here

Note: Detailed ¹H NMR and mass spectrometry data would be included here, sourced from relevant publications.

Experimental Protocols

The synthesis of **Dichotomine C** and related β-carboline derivatives is a subject of interest in synthetic organic chemistry. A general experimental workflow for the synthesis of the β-carboline core, a key component of **Dichotomine C**, is outlined below.

General Synthesis Workflow for β -Carboline Core

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Synthetic approach to the β -carboline core.

A detailed, step-by-step protocol for the synthesis of **Dichotomine C** would involve the Pictet-Spengler reaction between tryptamine and a suitable aldehyde precursor to the dihydroxyethyl and carboxylate functionalities, followed by oxidation. Specific reagents, reaction conditions, and purification methods would be detailed in the primary literature.

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information regarding the specific biological activity, mechanism of action, or associated signaling pathways of **Dichotomine C**. The β -carboline scaffold, however, is present in numerous compounds with a wide range of biological activities, including anti-cancer, anti-malarial, and anti-viral properties. The structural features of **Dichotomine C**, particularly the substituted side chains, may confer unique biological properties that warrant further investigation.

Future research efforts will likely focus on screening **Dichotomine C** for various biological activities and, if any are identified, elucidating the underlying mechanism of action and its interaction with cellular signaling pathways.

Logical Flow for Investigating Biological Activity



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A potential workflow for biological evaluation.

This document serves as a foundational guide to **Dichotomine C**. Further in-depth research, particularly accessing the primary literature, is recommended for a complete understanding of its chemical synthesis and to explore its potential biological significance.

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References

- [1. researchgate.net \[researchgate.net\]](#)
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